

Technical Guide: Physicochemical Properties of 6-Fluorochromone-2-carboxylic Acid

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Compound of Interest

Compound Name: 6-Fluorochromone-2-carboxylic acid

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This technical guide provides a comprehensive overview of the available data on the melting and boiling points of **6-Fluorochromone-2-carboxylic acid** (CAS No: 99199-59-4). This compound is a valuable intermediate in medicinal chemistry and organic synthesis, particularly in the development of pharmaceuticals and fluorescent probes.[\[1\]](#)

Physicochemical Data

The melting and boiling points are critical parameters for the characterization and application of chemical compounds. The following table summarizes the reported values for **6-Fluorochromone-2-carboxylic acid**.

Property	Value	Source(s)
Melting Point	257-259 °C	[2] [3] [4]
255-261 °C	[1]	
Boiling Point	347.5 °C at 760 mmHg	[2]
347.5 ± 42.0 °C (Predicted)	[4]	

Experimental Protocols

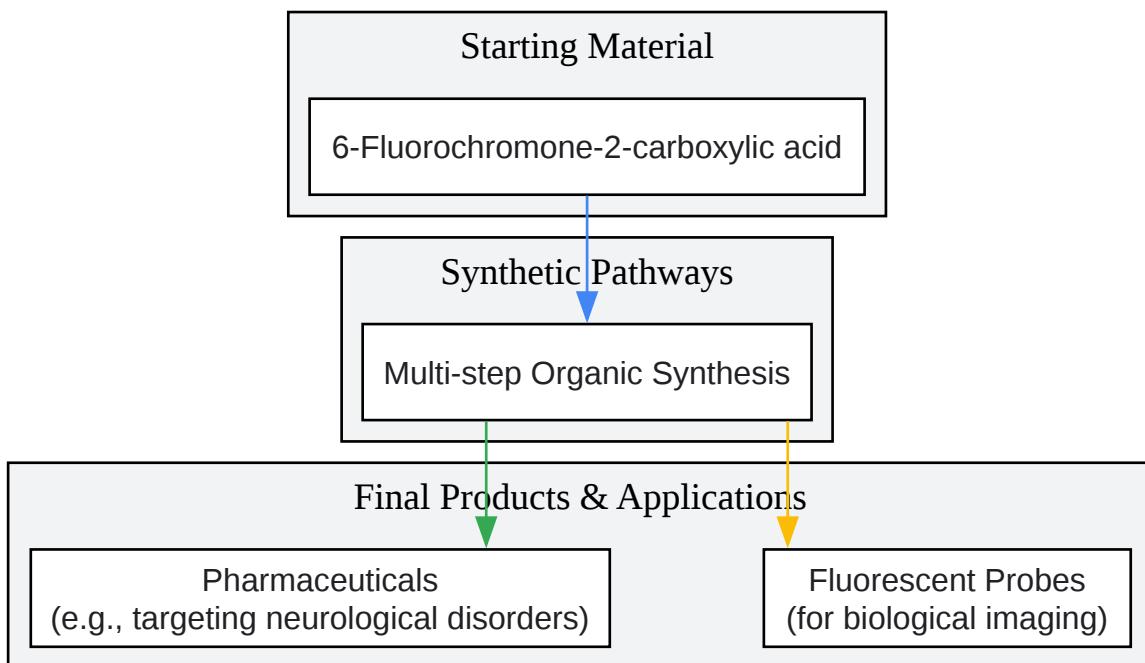
While specific experimental protocols for the determination of the melting and boiling points of **6-Fluorochromone-2-carboxylic acid** are not detailed in the available literature, a general methodology for the synthesis of a related compound, 6-Fluorochromane-2-carboxylic acid, using **6-Fluorochromone-2-carboxylic acid** as a starting material, has been described. This provides insight into the handling and reactivity of the compound under specific experimental conditions.

General Procedure for the Synthesis of 6-Fluorobenzodihydropyran-2-carboxylic acid from 6-Fluoro-4-oxo-4H-1-benzopyran-2-carboxylic acid:

- Reaction Setup: 30 g (0.144 mol) of 6-fluoro-4-oxo-4H-1-benzopyran-2-carboxylic acid, 5 g of wet palladium on carbon (5% Pd/carbon, 50% aqueous content), and 500 mL of glacial acetic acid are placed in an autoclave.[5][6][7]
- Inert Atmosphere: The autoclave is sealed and purged with nitrogen three times.[5][6][7]
- Hydrogenation: The nitrogen is replaced with hydrogen, and the pressure is increased to 2.0 MPa. The reactor is then heated to 70–80°C.[5][6][7]
- Reaction Monitoring: The hydrogen pressure is maintained at 2.0 MPa throughout the reaction. The reaction is considered complete when the hydrogen pressure in the autoclave remains stable for half an hour.[5][6][7]
- Work-up: After completion, the autoclave is cooled, and the hydrogen is released. The reaction mixture is filtered to recover the Pd/C catalyst. The filtrate is concentrated under reduced pressure to remove the glacial acetic acid.[5][6][7]
- Purification: The resulting concentrate is poured into petroleum ether and heated to yield a white crystalline solid. The solid is filtered and dried to give the final product.[5][6][7]

Applications and Logical Workflow

6-Fluorochromone-2-carboxylic acid serves as a key building block in the synthesis of more complex molecules with biological or diagnostic applications.[1] Its fluorinated structure can enhance the properties of the final compounds.[1] The following diagram illustrates its role in the development pipeline for pharmaceuticals and fluorescent probes.



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Caption: Workflow of **6-Fluorochromone-2-carboxylic acid** as a synthetic intermediate.

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